

2-(2,4-Dichlorophenyl)-1-phenylethan-1-one molecular structure

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Compound of Interest

Compound Name: 2-(2,4-Dichlorophenyl)-1-phenylethan-1-one

CAS No.: 93534-20-4

Cat. No.: B13387594

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An In-Depth Technical Guide to the Molecular Structure, Synthesis, and Characterization of **2-(2,4-Dichlorophenyl)-1-phenylethan-1-one**

Executive Summary

This technical guide provides a comprehensive analysis of **2-(2,4-Dichlorophenyl)-1-phenylethan-1-one**, a deoxybenzoin derivative of significant interest to researchers in organic synthesis and medicinal chemistry. The document delves into the compound's structural features, outlines robust synthetic methodologies, provides a framework for its analytical characterization, and discusses its relevance as a molecular scaffold, particularly in the context of antifungal drug development. This guide is intended for scientists and professionals seeking a detailed understanding of this class of α -aryl ketones, emphasizing the causality behind experimental choices and providing self-validating protocols for its study.

Introduction and Strategic Significance

2-(2,4-Dichlorophenyl)-1-phenylethan-1-one belongs to the class of α -aryl ketones, specifically the deoxybenzoin, which are characterized by a carbonyl group attached to a

phenyl ring and an α -carbon linked to another aryl group. This structural motif is a valuable building block in the synthesis of more complex molecules. The presence of the 2,4-dichlorophenyl group, in particular, makes this compound a close structural analog to key intermediates used in the synthesis of widely-used imidazole-based antifungal agents, such as Miconazole and Ketoconazole.[1][2] Understanding the synthesis and characterization of this core structure is therefore highly relevant for the development of new therapeutic agents and other advanced materials.

Compound Identification

A clear and unambiguous identification is critical for any scientific investigation. The key identifiers for the subject compound are summarized below.

Identifier	Value
IUPAC Name	2-(2,4-Dichlorophenyl)-1-phenylethan-1-one
Alternate Name	1-(2,4-Dichlorophenyl)-2-phenylethan-1-one
CAS Number	93534-20-4[3]
Molecular Formula	C ₁₄ H ₁₀ Cl ₂ O[3]
Molecular Weight	265.13 g/mol [3]
Structural Class	Deoxybenzoin / α -Aryl Ketone

Synthetic Strategies for α -Aryl Ketones

The synthesis of α -aryl ketones presents a unique challenge in organic chemistry, primarily centered on the formation of the α -C-Aryl bond.[4][5] Historically, methods required multi-step sequences or harsh conditions. Modern organic synthesis offers several powerful strategies, with Friedel-Crafts acylation and Palladium-catalyzed cross-coupling being the most prominent and instructive approaches.

Method A: Friedel-Crafts Acylation

This classic electrophilic aromatic substitution reaction is a direct method for forming aryl ketones.[6][7] In the context of our target molecule, this would involve the acylation of 1,3-

dichlorobenzene with phenylacetyl chloride.

Mechanism & Rationale: The reaction is typically catalyzed by a strong Lewis acid, such as aluminum trichloride (AlCl_3).^[8] The Lewis acid coordinates to the chlorine atom of the acyl chloride, generating a highly electrophilic acylium ion. This electrophile is then attacked by the electron-rich π -system of the 1,3-dichlorobenzene ring. The chlorine substituents are deactivating but are ortho, para-directing. The acylation is expected to occur primarily at the C4 position (para to one chlorine and ortho to the other), sterically the most accessible position, to yield the desired product.

Limitations: A key drawback is that a stoichiometric amount of the Lewis acid catalyst is often required because the product ketone can form a stable complex with the catalyst, rendering it inactive.^[8] Furthermore, the reaction is generally not suitable for substrates with functional groups that are sensitive to strong Lewis acids.

Method B: Palladium-Catalyzed α -Arylation

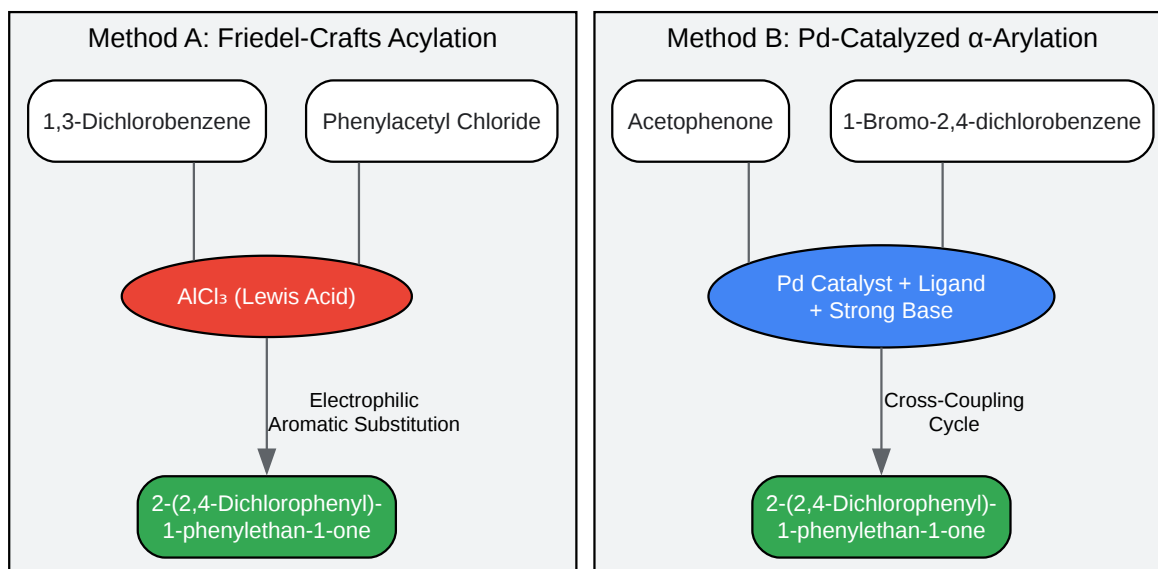
A more modern and versatile approach involves the direct coupling of an enolate with an aryl halide, catalyzed by a palladium complex.^[9] This method offers milder conditions and greater functional group tolerance.^[9] For our target, this would involve coupling acetophenone with 1-bromo-2,4-dichlorobenzene or 2,4-dichloro-iodobenzene.

Mechanism & Rationale: The catalytic cycle typically involves:

- **Oxidative Addition:** The $\text{Pd}(0)$ catalyst inserts into the aryl halide C-X bond.
- **Deprotonation:** A strong base (e.g., NaOt-Bu) deprotonates the acetophenone at the α -carbon to form an enolate.
- **Transmetalation/Coordination:** The enolate coordinates to the palladium center.
- **Reductive Elimination:** The α -aryl C-C bond is formed, yielding the product and regenerating the $\text{Pd}(0)$ catalyst.

The choice of ligand, often a bulky, electron-rich phosphine like Tol-BINAP, is critical to facilitate the reductive elimination step and prevent side reactions.^[9]

Visualization: Comparison of Synthetic Pathways



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Caption: Comparative workflows for the synthesis of the target deoxybenzoin.

Structural Elucidation and Physicochemical Characterization

Confirming the molecular structure of a synthesized compound is paramount. A multi-technique approach provides a self-validating system, where data from each analysis corroborates the others.

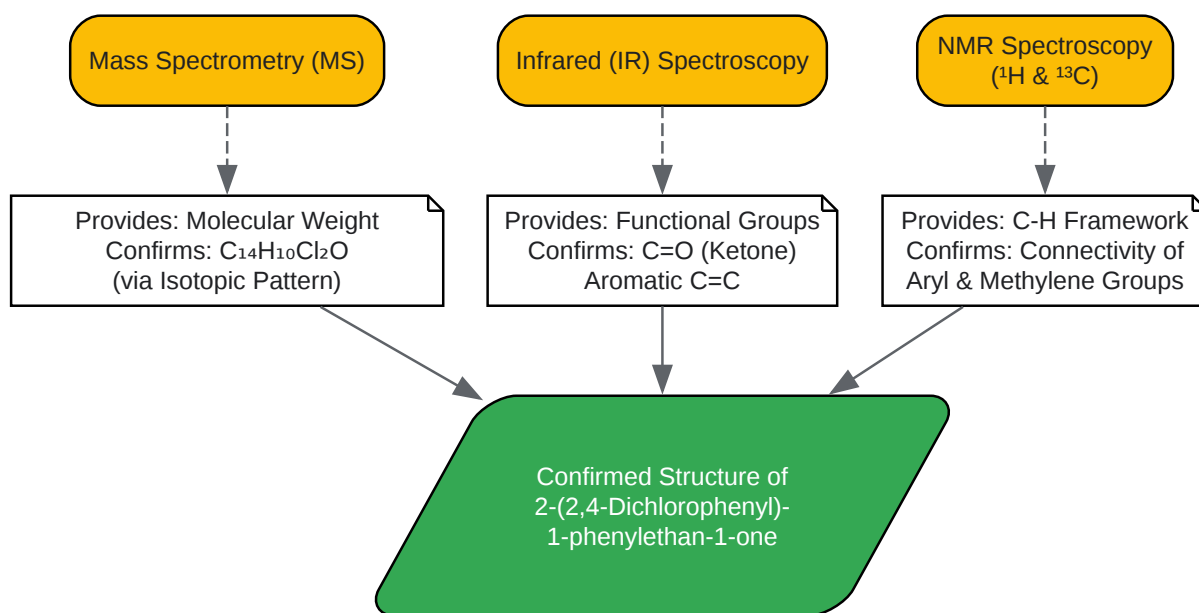
Physicochemical Properties

The macroscopic properties of a compound are a direct consequence of its molecular structure.

Property	Value / Expected Value	Rationale
Physical Form	Solid	The large, rigid aromatic structure and molecular weight favor a solid state at room temperature.
Color	Pale-yellow to yellow-brown solid	The extended conjugation of the benzoyl chromophore can impart a slight color.
Solubility	Insoluble in water; Soluble in organic solvents (e.g., acetone, chloroform, ethyl acetate).	The molecule is largely non-polar. It is expected to be soluble in common organic solvents like acetone and chloroform. ^{[10][11]}
Melting Point	Not widely reported; expected to be a sharp melting point for a pure crystalline solid.	-

Spectroscopic Analysis Workflow

The definitive confirmation of the molecular structure relies on a combination of spectroscopic techniques.



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Caption: Integrated workflow for the structural confirmation of the target compound.

Mass Spectrometry (MS)

- **Expected Molecular Ion (M⁺):** The primary role of MS is to determine the molecular weight. The exact mass for C₁₄H₁₀Cl₂O is 264.0160 Da.
- **Trustworthiness Check (Isotopic Pattern):** Chlorine has two abundant isotopes, ³⁵Cl (~75.8%) and ³⁷Cl (~24.2%). A molecule with two chlorine atoms will exhibit a characteristic M⁺, (M+2)⁺, and (M+4)⁺ peak cluster. The expected intensity ratio will be approximately 9:6:1, providing definitive evidence for the presence of two chlorine atoms.
- **Fragmentation:** Key fragmentation pathways would include cleavage alpha to the carbonyl group, leading to the formation of a benzoyl cation (C₆H₅CO⁺, m/z = 105) and a dichlorobenzyl radical, or a dichlorobenzoyl cation and a benzyl radical.

Infrared (IR) Spectroscopy

- **C=O Stretch:** A strong, sharp absorption band is expected in the region of 1680-1700 cm⁻¹. This is characteristic of an aryl ketone, where conjugation with the phenyl ring slightly lowers the frequency compared to a simple aliphatic ketone.

- Aromatic C=C Stretches: Medium to weak absorptions are expected around 1450-1600 cm^{-1} .
- Aromatic C-H Stretches: These will appear as a group of bands above 3000 cm^{-1} .
- C-Cl Stretches: Strong absorptions in the fingerprint region, typically 1000-1100 cm^{-1} , can indicate the presence of the C-Cl bonds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the most detailed information about the carbon-hydrogen framework.[\[12\]](#)

- ^1H NMR Spectroscopy (Predicted):
 - $\sim \delta$ 4.3 ppm (Singlet, 2H): This signal corresponds to the two methylene protons ($-\text{CH}_2-$). It appears as a singlet because there are no adjacent protons to couple with. Its chemical shift is downfield due to the deshielding effect of the adjacent carbonyl and dichlorophenyl groups.
 - $\sim \delta$ 7.2-7.6 ppm (Multiplet, 3H): These are the protons on the 2,4-dichlorophenyl ring. They will show a complex splitting pattern due to their different chemical environments and coupling to each other. For example, in 2,4-dichlorophenol, the protons appear at δ 7.3, 7.1, and 6.9 ppm.[\[13\]](#)
 - $\sim \delta$ 7.5-8.0 ppm (Multiplet, 5H): These signals correspond to the five protons of the monosubstituted phenyl ring attached to the carbonyl group. The ortho protons will be the most downfield due to the deshielding effect of the carbonyl group.
- ^{13}C NMR Spectroscopy (Predicted):
 - $\sim \delta$ 195-200 ppm: A single signal in this region corresponds to the carbonyl carbon of the ketone.
 - $\sim \delta$ 128-140 ppm: A set of signals corresponding to the 12 aromatic carbons. Due to symmetry, the phenyl ring will show 4 signals, and the dichlorophenyl ring will show 6 unique signals.
 - $\sim \delta$ 45-50 ppm: A single signal for the methylene ($-\text{CH}_2-$) carbon.

Applications in Research and Drug Development

The core structure of **2-(2,4-Dichlorophenyl)-1-phenylethan-1-one** is a validated scaffold in medicinal chemistry. The related compound, 2-chloro-1-(2,4-dichlorophenyl)ethanone, is a direct precursor to the antifungal agent Miconazole.[2] Similarly, the 2-(2,4-dichlorophenyl)ethanone moiety is a key component of Ketoconazole, another important antifungal drug.[1]

The subject compound can serve as a versatile starting material. The ketone functionality can be reduced to an alcohol, which can then be used in further synthetic transformations.[2] The methylene bridge can potentially be functionalized, and the aromatic rings can undergo further substitution, allowing for the creation of a library of compounds for structure-activity relationship (SAR) studies in drug discovery programs.

Safety and Handling

As with any laboratory chemical, proper safety precautions are essential. Based on data for structurally similar compounds, the following guidelines should be observed.

- **Hazards:** Likely to be harmful if swallowed and may cause skin and serious eye irritation.
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side shields, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

2-(2,4-Dichlorophenyl)-1-phenylethan-1-one is a well-defined molecular entity with significant potential as a synthetic intermediate. Its structure can be reliably synthesized via established methods like Friedel-Crafts acylation or modern cross-coupling reactions. The identity and purity of the compound can be unequivocally confirmed through a combination of mass spectrometry, IR spectroscopy, and NMR spectroscopy. The structural relationship to precursors of major antifungal drugs underscores its importance and provides a strong rationale for its continued study by researchers in synthetic and medicinal chemistry.

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